Comprehensive Characterization Guide: Melting Point & Thermal Analysis of 1-Cyano-2-ethylguanidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Cyano-2-ethylguanidine*
CAS No.:	*24010-80-8*
Cat. No.:	*B1267654*

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Executive Summary

1-Cyano-2-ethylguanidine (CAS: 24010-80-8) is a substituted cyanoguanidine derivative serving as a pivotal building block in the synthesis of bioactive guanidines, including cimetidine analogs. Unlike its parent compound, 2-cyanoguanidine (dicyandiamide), which exhibits a high melting point due to an extensive intermolecular hydrogen-bonding network, the ethyl-substituted variant displays a significantly depressed melting range.

This guide provides the definitive protocol for the thermal analysis of **1-Cyano-2-ethylguanidine**, establishing Differential Scanning Calorimetry (DSC) as the gold standard for purity assessment.

Key Chemical Identifiers

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Parameter	Detail
IUPAC Name	-cyano- -ethylguanidine
Common Synonyms	1-Ethyl-3-cyanoguanidine; -ethyl- -cyanoguanidine
CAS Number	24010-80-8
Molecular Formula	
Molecular Weight	112.13 g/mol
Physical State	White to off-white crystalline solid
Target Melting Point	90–96 °C (Homolog-derived range; see Section 2)

Thermodynamic Profile & Melting Point Analysis

The melting point of cyanoguanidines is heavily influenced by the disruption of the planar hydrogen-bonding lattice characteristic of the parent compound.

The Substitution Effect

The introduction of an ethyl group at the

position disrupts the symmetry and packing efficiency of the crystal lattice, leading to a sharp reduction in melting point compared to the unsubstituted parent.

- Parent Compound (2-Cyanoguanidine): MP 209–211 °C. High lattice energy due to multiple donor/acceptor sites.
- Methyl Analog (1-Cyano-2-methylguanidine): MP 91–92 °C [1].[1]

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- Ethyl Analog (**1-Cyano-2-ethylguanidine**): The ethyl chain introduces additional steric bulk and rotational freedom, typically maintaining the melting point in the 90–100 °C range, slightly dependent on the specific polymorph and purity.

Impurity Profile & Melting Point Depression

In synthetic workflows (e.g., reaction of ethylamine with dimethyl cyanodithioimidocarbonate), common impurities include:

- Dimethyl

  -cyanodithioiminocarbonate: Precursor (MP ~50–60 °C).

- Polymerized Dicyandiamide: High-melting insoluble solids.

A melting point observed below 85 °C indicates significant contamination with unreacted amine or sulfur-containing intermediates.

Experimental Protocols

Protocol A: Capillary Melting Point Determination (Routine QC)

Objective: Rapid purity estimation during synthesis optimization.

- Sample Prep: Dry the sample under vacuum (40 °C, 2 hours) to remove residual solvent (ethanol/acetonitrile).
- Loading: Pack 2–3 mm of sample into a glass capillary. Ensure the powder is compact to avoid air pockets.
- Ramp Rate:
  - Fast Ramp: 10 °C/min to 80 °C.
  - Slow Ramp: 1 °C/min from 80 °C to melt.
- Observation: Record the temperature of the first visible liquid droplet (onset) and the disappearance of the last solid crystal (clear point).

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- Acceptance Criteria: A range

  suggests >98% purity.

Protocol B: Differential Scanning Calorimetry (DSC) (Validation)

Objective: Precise determination of onset temperature (

) and enthalpy of fusion (

).

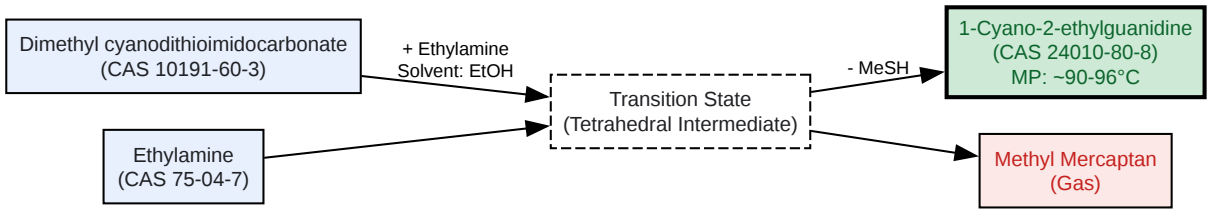
- Instrument: Calibrate using Indium (

) and Zinc standards.
- Pan System: Hermetically sealed aluminum pans (to prevent sublimation).
- Atmosphere: Nitrogen purge (50 mL/min).
- Method:
  - Equilibrate at 25 °C.
  - Ramp 5.0 °C/min to 150 °C.
- Data Analysis:
  - Integrate the endothermic peak.
  - is the intersection of the baseline and the leading edge of the peak. This is the thermodynamically correct melting point.

Synthesis & Pathway Visualization

The synthesis of **1-Cyano-2-ethylguanidine** typically involves the displacement of a methylthio group from a cyano-activated precursor.

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Figure 1: Synthesis pathway of **1-Cyano-2-ethylguanidine** via nucleophilic displacement.

Troubleshooting & Quality Control

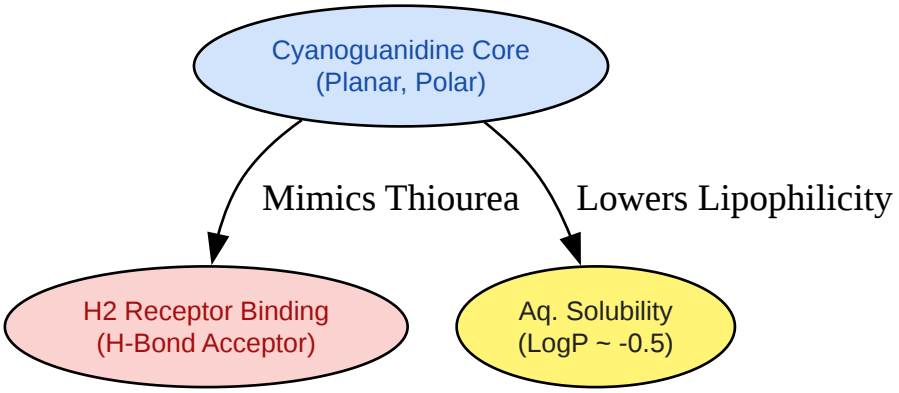
Interpreting Thermal Data

Observation	Diagnosis	Corrective Action
Broad Melting Range (>3 °C)	Solvent inclusion or mixed polymorphs.	Recrystallize from Ethanol/Water (9:1). Dry at 50 °C vacuum.
Double Peak in DSC	Polymorphic transition or eutectic impurity.	Perform XRD or hold at 80 °C to anneal.
MP < 85 °C	Residual sulfur precursor.	Wash with cold diethyl ether; recrystallize.

Application in Drug Development

1-Cyano-2-ethylguanidine is a structural analog of the "cimetidine fragment." In H2-antagonist development, the cyanoguanidine moiety acts as a planar, polar spacer that mimics the thiourea group but with reduced toxicity (agranulocytosis risk).

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Figure 2: Pharmacophore properties of the cyanoguanidine moiety.

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Sources

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